

Health and safety information for (2,3-Epoxypropyl)benzene

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Compound of Interest

Compound Name: (2,3-Epoxypropyl)benzene

Cat. No.: B1213304

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This technical guide provides in-depth health and safety information for **(2,3-Epoxypropyl)benzene**, intended for researchers, scientists, and drug development professionals.

Chemical Identification and Physical Properties

(2,3-Epoxypropyl)benzene, also known as (Phenylmethyl)oxirane or Allylbenzene oxide, is an organic compound with the CAS Number 4436-24-2.[1][2] Its empirical formula is $C_9H_{10}O$, and it has a molecular weight of 134.18 g/mol.[1][3] This compound is a colorless to light yellow liquid.[4]

It is important to distinguish **(2,3-Epoxypropyl)benzene** from the structurally similar but distinct compound Phenyl Glycidyl Ether (PGE), which has the CAS Number 122-60-1 and the IUPAC name 2-(phenoxymethyl)oxirane.[5] PGE is more extensively studied, and much of the available toxicological data for aromatic epoxides refers to it. This guide will focus on **(2,3-Epoxypropyl)benzene** and will clearly indicate when data from related compounds is used for context.

Table 1: Physical and Chemical Properties of **(2,3-Epoxypropyl)benzene**

Property	Value	Source
CAS Number	4436-24-2	[1][2]
Molecular Formula	C ₉ H ₁₀ O	[1]
Molecular Weight	134.18 g/mol	[1][3]
Appearance	Colorless to light yellow liquid	[4]
Boiling Point	98-100 °C at 17 mmHg	[1][6]
Density	1.02 g/mL at 25 °C	[1][6]
Refractive Index	n ₂₀ /D 1.523	[1][7]
Flash Point	82 °C (179.6 °F) - closed cup	[1][7]
Storage Class	10 - Combustible liquids	[1]

Hazard Identification and GHS Classification


(2,3-Epoxypropyl)benzene is classified as a hazardous substance. The primary hazards are skin, eye, and respiratory irritation.[1][7]

Table 2: GHS Hazard Classification for **(2,3-Epoxypropyl)benzene**

Hazard Class	Category	Hazard Statement
Skin corrosion/irritation	2	H315: Causes skin irritation
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure	3	H335: May cause respiratory irritation

Source:[3][4][7]

GHS Pictograms:

 alt text

Signal Word: Warning[1][7]

Precautionary Statements:

- Prevention: P261 (Avoid breathing dust/fume/gas/mist/vapours/spray), P264 (Wash skin thoroughly after handling), P271 (Use only outdoors or in a well-ventilated area), P280 (Wear protective gloves/protective clothing/eye protection/face protection).[4][7]
- Response: P302+P352 (IF ON SKIN: Wash with plenty of water), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing), P304+P340 (IF INHALED: Remove person to fresh air and keep comfortable for breathing), P319 (Get medical help if you feel unwell).[7]
- Storage: P403+P233 (Store in a well-ventilated place. Keep container tightly closed), P405 (Store locked up).[7]
- Disposal: P501 (Dispose of contents/container to an approved waste disposal plant).[7]

Toxicology and Health Effects

The primary health effects associated with **(2,3-Epoxypropyl)benzene** are irritation to the skin, eyes, and respiratory system.[1][7] While specific quantitative toxicity data (e.g., LD50) for **(2,3-Epoxypropyl)benzene** is not readily available in the provided search results, data for related aromatic epoxides and benzene itself highlight potential concerns, including carcinogenicity.

Acute Health Effects

- Skin and Eye Contact: Causes skin irritation and serious eye irritation.[4][7] Contact can lead to localized redness, swelling, and itching.[8]
- Inhalation: May cause respiratory irritation.[4][7] Inhaling vapors can irritate the nose and throat, leading to coughing.[9][10] Higher exposures to related compounds can cause more severe effects, including pulmonary edema.[9]
- Ingestion: While specific data is lacking for this compound, ingestion of similar chemicals can cause sore throat and abdominal pain.[11]

Chronic Health Effects and Carcinogenicity

There is no specific data in the search results classifying **(2,3-Epoxypropyl)benzene** as a carcinogen. However, its metabolic pathway involves epoxidation, a process linked to the genotoxicity of related compounds like allylbenzene.^{[1][12]} Epoxide metabolites can form covalent adducts with DNA, representing a potential genotoxic bioactivation pathway.^[12]

For context, the related compound Phenyl Glycidyl Ether (PGE) is considered a potential occupational carcinogen by NIOSH and has caused cancer in laboratory animals.^{[5][13]} Benzene, the core aromatic structure, is a known human carcinogen, primarily causing leukemia.^{[10][14]} The International Agency for Research on Cancer (IARC) and the US National Toxicology Program (NTP) classify benzene as a human carcinogen.^[14]

Table 3: Occupational Exposure Limits for Related Compounds

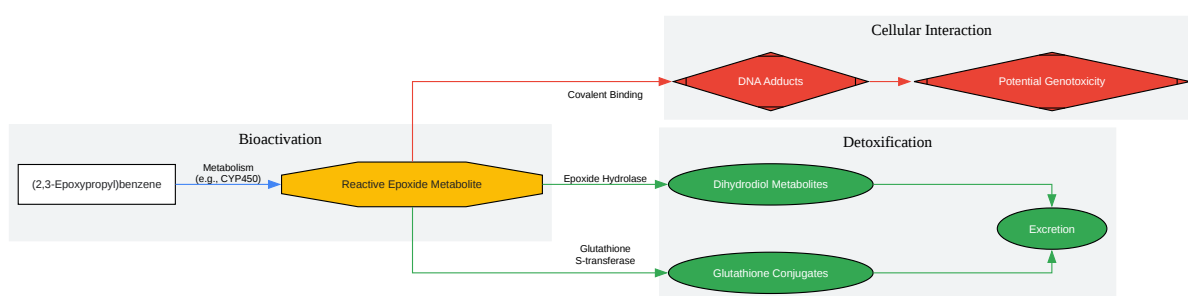
Substance	Agency	Limit	Notes
Phenyl Glycidyl Ether	NIOSH REL	1 ppm (6 mg/m ³)	15-minute Ceiling; Potential occupational carcinogen
Phenyl Glycidyl Ether	ACGIH TLV	0.1 ppm	TWA; Skin; SEN; A3 (Confirmed animal carcinogen)
Phenyl Glycidyl Ether	OSHA PEL	10 ppm	
Phenyl Glycidyl Ether	NIOSH IDLH	100 ppm	Immediately Dangerous to Life or Health
Benzene	OSHA PEL	1 ppm	8-hour TWA; 5 ppm STEL (15-min)
Benzene	NIOSH REL	0.1 ppm	10-hour TWA; 1 ppm STEL (15-min)
Benzene	ACGIH TLV	0.5 ppm	8-hour TWA; 2.5 ppm STEL

Source:[10][13][15][16]

Metabolism and Toxicological Pathways

Epoxidation of the allylic side chain is a major metabolic pathway for allylbenzene and its analogs.[1] The resulting epoxide metabolites are reactive and can form covalent adducts with DNA.[12] However, these epoxides can also be rapidly detoxified in vivo by further metabolism into less toxic dihydrodiol or glutathione conjugates.[12] The balance between bioactivation (epoxidation) and detoxification (hydrolysis, conjugation) is critical in determining the ultimate genotoxic potential.[12]

The metabolism of the benzene ring itself is primarily mediated by cytochrome P450 enzymes (CYP2E1), leading to various metabolites, some of which are highly capable of damaging DNA.[17][18]



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Caption: Simplified metabolic pathway of **(2,3-Epoxypropyl)benzene**.

Experimental Protocols

Detailed experimental protocols are proprietary to the conducting laboratories. However, toxicity and safety testing for chemical substances generally follow standardized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD) or the U.S. Environmental Protection Agency (EPA).

Protocol for Acute Oral Toxicity (LD50 Study)

This type of study, based on historical methods like the OECD 401 guideline, aims to determine the median lethal dose (LD50) of a substance.[\[19\]](#)

- **Animal Selection:** Healthy, young adult rodents (e.g., rats or mice) of a single strain are used.[\[19\]](#)
- **Acclimatization:** Animals are acclimatized to laboratory conditions for at least 5 days.
- **Dose Administration:** The test substance is administered in graduated doses to several groups of experimental animals, typically via oral gavage. A control group receives the vehicle only.[\[19\]](#)
- **Observation:** Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior), and body weight changes for a period of up to 14 days.[\[19\]](#)
- **Necropsy:** All animals (those that die during the test and survivors at the end) are subjected to a gross necropsy.
- **Data Analysis:** The LD50 value, the dose estimated to cause mortality in 50% of the test animals, is calculated using appropriate statistical methods.[\[19\]](#)

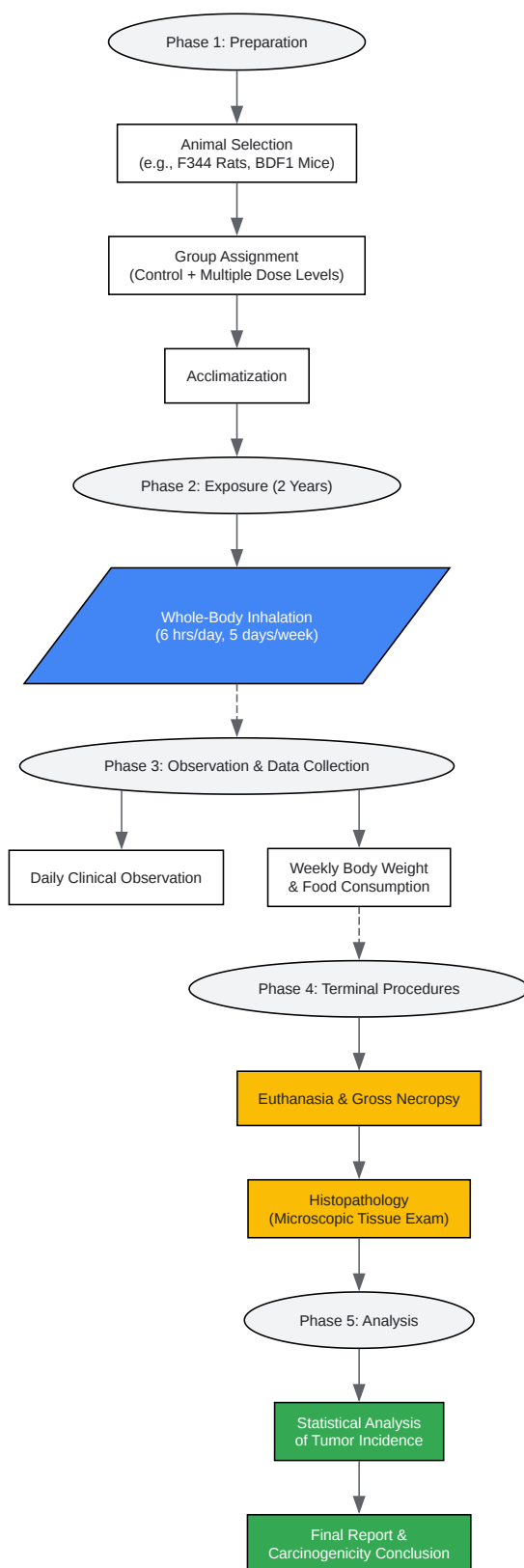
Protocol for Inhalation Carcinogenicity Study

Long-term inhalation studies are performed to assess the carcinogenic potential of a substance upon repeated exposure, similar to the study described for Butyl 2,3-epoxypropyl ether.[\[20\]](#)

- **Animal Selection:** Typically involves groups of rats and mice of both sexes (e.g., 50 animals per group).[\[20\]](#)
- **Exposure:** Animals are exposed via whole-body inhalation to the test substance at several different concentrations (e.g., 0, 5, 15, 45 ppm) for a set duration (e.g., 6 hours/day, 5

days/week) over a long period (e.g., 104 weeks).[20]

- In-life Monitoring: Throughout the study, animals are monitored daily for signs of toxicity. Body weight and food consumption are measured weekly.
- Pathology: At the end of the study, all surviving animals are euthanized. A complete gross necropsy is performed on all animals. Tissues from all organs are collected, preserved, and prepared for microscopic examination (histopathology).
- Data Analysis: The incidences of neoplastic (tumors) and non-neoplastic lesions in the exposed groups are statistically compared to the control group to determine the carcinogenicity of the substance.[20]





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- To cite this document: BenchChem. [Health and safety information for (2,3-Epoxypropyl)benzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1213304#health-and-safety-information-for-2-3-epoxypropyl-benzene]

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